

Core Concepts & Identification of Delphinidin Chloride

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Compound Focus: Delphinidin Chloride

CAS No.: 528-53-0

Cat. No.: S525603

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Q: What is delphinidin chloride and what are its key identifiers? Delphinidin is an **anthocyanidin**, the aglycone (non-sugar) component of certain anthocyanin pigments. The "chloride" form is common for commercial standards, where the flavylium cation is paired with a chloride anion for stability [1] [2].

The table below summarizes its fundamental chemical identification data:

Property	Description
Common Name	Delphinidin (often used interchangeably with Delphinidin Chloride) [1]
Systematic Name	3,5,7-trihydroxy-2-(3,4,5-trihydroxyphenyl)-1 λ ⁴ -chromen-1-ylum chloride [1]
CAS Registry Number	528-53-0 [1] [2] [3]
Molecular Formula	C ₁₅ H ₁₁ O ₇ ⁺ (Flavylium cation) [1] [4]
Average Mass	303.24 g/mol (aglycone) [1]
SMILES	[Cl-].OC1=CC(O)=C2C=C(O)C(=[O+]C2=C1)C1=CC(O)=C(O)C(O)=C1 [1] [2]

Q: What are the primary natural sources of delphinidin? Delphinidin is found in its glycosylated forms (anthocyanins) in many pigmented fruits and vegetables. Key natural sources include [1] [5] [6]:

- **Fruits:** Bilberries, blackcurrants, blueberries, cranberries, pomegranates, Concord grapes
- **Vegetables:** Eggplant skin, black lentils, pigmented cabbages
- **Beverages:** Red wine, roselle (*Hibiscus sabdariffa*) extracts

Analytical Methods & Data Interpretation

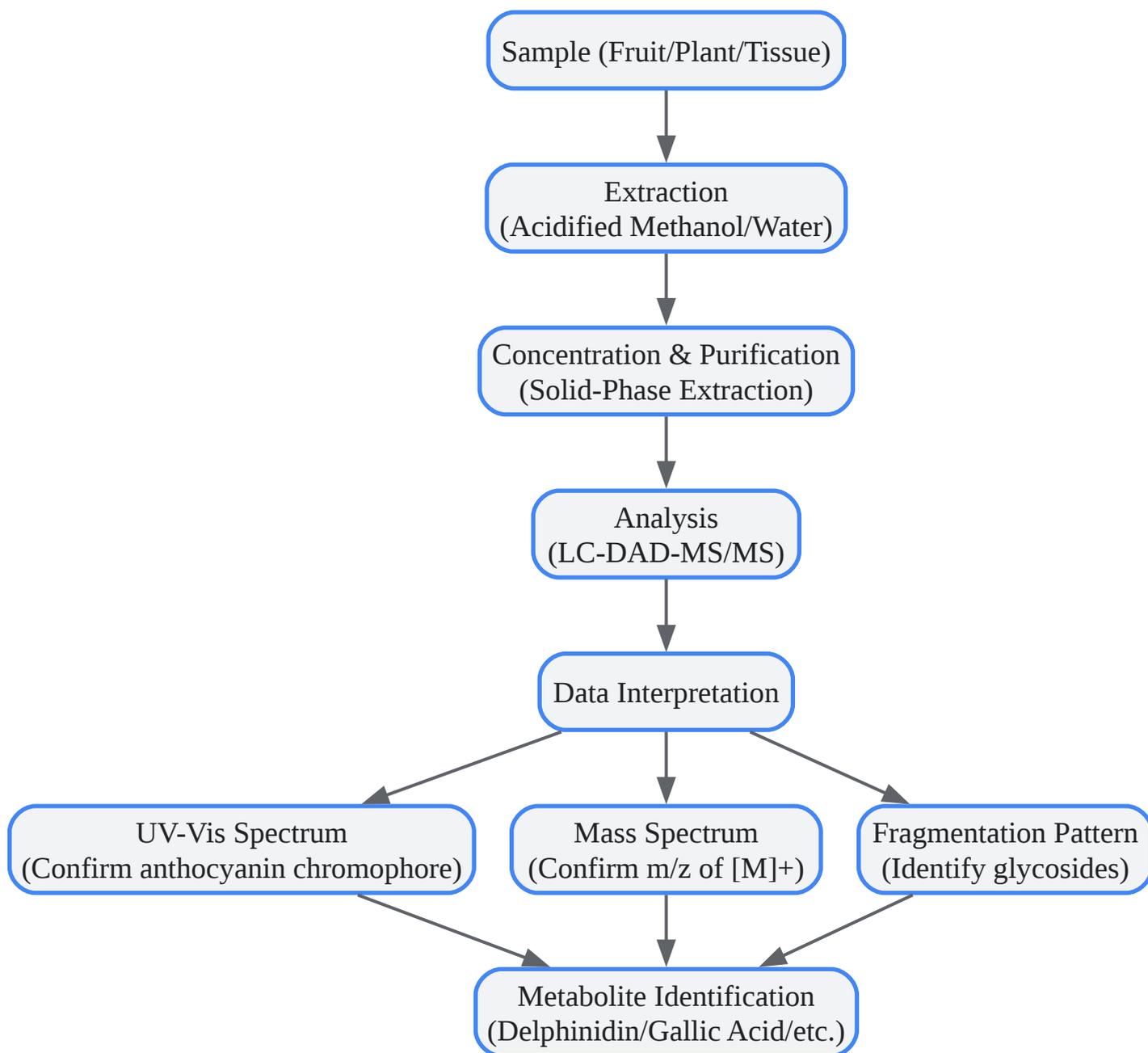
Q: What are the standard analytical techniques for identifying delphinidin chloride? Proper identification and quantification require a combination of chromatographic and spectroscopic techniques.

Technique	Application & Key Details
High-Performance Liquid Chromatography (HPLC)	Primary method for separation and quantification. Coupling with a Diode Array Detector (DAD) is essential to capture its characteristic UV-Vis spectrum [2] [7].
Mass Spectrometry (MS)	Critical for confirming molecular weight and structure. LC-MS/MS provides fragmentation patterns for definitive identification [1] [7].
Gas Chromatography (GC)	Suitable for analysis, though likely requires derivatization [2] [7].
Nuclear Magnetic Resonance (NMR)	The gold standard for full structural elucidation, including stereochemistry [2].

Q: What spectral features can I expect for delphinidin?

- **UV-Vis Spectroscopy:** Anthocyanins like delphinidin show a strong absorption maximum in the **450-560 nm range**, responsible for their red/blue/purple color. The exact λ_{max} is highly dependent on the pH of the mobile phase or solvent [5].
- **Mass Spectrometry:** The protonated aglycone ion **[M]⁺ for delphinidin** is typically observed at **m/z 303** [1]. Glycosylated forms will show higher m/z values corresponding to the added sugar units (e.g., +162 for glucose).

The following diagram illustrates a general workflow for the extraction, analysis, and identification of delphinidin from a plant or biological sample:



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Troubleshooting Common Experimental Issues

Q: My delphinidin standard appears to be degrading. How can I stabilize it? Delphinidin is notoriously unstable. Its structure is highly sensitive to several environmental factors [8] [5] [6].

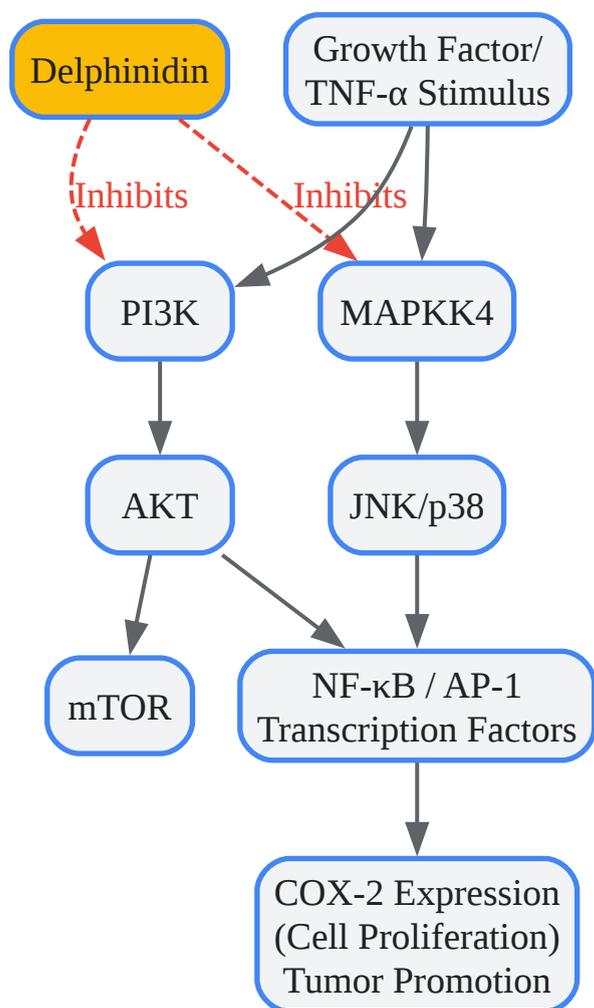
Issue	Possible Cause	Solution & Preventive Measures
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| **Poor Stability/ Degradation** | **High pH:** Structure changes with pH. **High Temperature:** Accelerates decomposition. **Light Exposure:** Promotes oxidation. **Oxygen:** Causes oxidative degradation. | • **Maintain acidic conditions** (pH < 3.0) for solutions [5]. • **Store at -20°C or below;** transport on wet ice [2] [3]. • **Protect from light;** use amber vials. • Use an inert atmosphere (e.g., Nitrogen) when possible. | | **Low Recovery from Biological Matrix** | Extensive metabolism in gut/gut microbiota; degradation during sample prep. | • Use acidic stabilization buffers immediately upon sample collection. • Include enzymatic inhibitors (e.g., for glucuronidases). | | **Unexpected Metabolites in Data** | Normal biotransformation. A key hydrolytic metabolite is **gallic acid** [8]. | • Be aware of common metabolites. Use authentic standards of gallic acid for comparison during analysis [8]. |

Q: Why do I detect gallic acid in my experiments with delphinidin? This is a common and expected finding. Delphinidin's structure is very unstable and easily decomposes. **Gallic acid is a primary hydrolytic metabolite** of delphinidin [8]. In fact, research shows that both delphinidin and its metabolite gallic acid have biological activity, such as promoting the differentiation of regulatory T cells [8]. Therefore, detecting gallic acid does not necessarily indicate an error but may be a result of normal metabolic or chemical breakdown.

Key Biological Pathways & Experimental Protocols

Q: What is a key signaling pathway modulated by delphinidin in cancer research? Delphinidin exhibits anticancer effects by targeting multiple signaling pathways. A well-documented mechanism is the **inhibition of the PI3K/AKT and MAPK pathways**, which are central to cell survival, proliferation, and growth. The diagram below summarizes this mechanism:



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In vitro Protocol: Assessing Anti-Proliferative Effects This protocol is adapted from multiple studies investigating delphinidin's effects on cancer cell lines [6] [9] [10].

- **Cell Culture:** Use relevant cancer cell lines (e.g., breast cancer SKBR-3, colon cancer HCT-116, prostate cancer PC-3). Maintain cultures in standard conditions (37°C, 5% CO₂).
- **Compound Preparation:** Prepare a stock solution of **delphinidin chloride** in **DMSO**. Ensure the final DMSO concentration in cell culture media is low (e.g., <0.5%) and use a vehicle control.
- **Treatment:** Plate cells and allow to adhere. The next day, treat cells with a range of delphinidin concentrations (e.g., 10-200 μM) for 24-72 hours.
- **Viability Assay:** Perform an MTT or WST-1 assay according to manufacturer protocols to measure cell proliferation/viability.
- **Mechanistic Analysis:**
 - **Western Blotting:** Analyze protein lysates for cleaved caspase-3 (apoptosis), phospho/total AKT and ERK (pathway inhibition), and cyclin D1 (cell cycle).

- **Flow Cytometry:** Use PI/Annexin V staining to quantify apoptosis and cell death.

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